

Personal protective equipment for handling 2-(Methoxymethyl)furan

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Compound of Interest

Compound Name: 2-(Methoxymethyl)furan

Cat. No.: B088890

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Essential Safety and Handling Guide for 2-(Methoxymethyl)furan

For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount when handling chemical reagents. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **2-(Methoxymethyl)furan**, ensuring a safe laboratory environment.

Chemical Identifier:

- CAS Number: 13679-46-4[1][2]
- EC Number: 237-176-5[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

2-(Methoxymethyl)furan is classified as a highly flammable liquid that causes skin and serious eye irritation.[1][2] Appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment (PPE):

| PPE Category | Specification | Rationale |
|--------------------------|--|--|
| Eye/Face Protection | Chemical safety goggles or a face shield conforming to EN166.[3] | Protects against splashes and vapors that can cause serious eye irritation.[1][2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. [3][4] | Prevents skin contact which can cause irritation.[1][2] Proper glove removal technique is crucial to avoid contamination.[3][4] |
| Skin and Body Protection | A lab coat or chemical-resistant apron should be worn.[5] A complete suit protecting against chemicals may be necessary depending on the scale of work.[4] | Protects skin and personal clothing from splashes and contamination. |
| Respiratory Protection | All handling should be conducted in a certified chemical fume hood.[5] If there is a risk of inhalation, use a respirator with an organic vapor cartridge.[5][6] | Minimizes the inhalation of vapors.[2][7] |

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that a certified chemical fume hood is operational and that all required PPE is readily available and inspected for integrity.[5][8]
- Engineering Controls: Work in a well-ventilated area.[4][7] Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][2][7] Use non-sparking tools and take precautionary measures against static discharge.[6]

- Dispensing: Ground and bond containers when transferring the substance.[6] Keep the container tightly closed when not in use.[6][7]
- Post-Handling: Wash hands thoroughly after handling.[3][4][7] Contaminated clothing should be removed immediately.[2][5]

Disposal Plan:

- Waste Collection: Collect waste **2-(Methoxymethyl)furan** in a designated, properly labeled, and leak-proof hazardous waste container.[5]
- Regulatory Compliance: The product must not be disposed of with municipal waste.[1] Hand over to disposers of hazardous waste and consult state, local, or national regulations for proper disposal.[1]
- Contaminated Materials: Dispose of contaminated materials, such as gloves and absorbent pads, as hazardous waste in accordance with applicable laws and good laboratory practices. [3][5]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures:

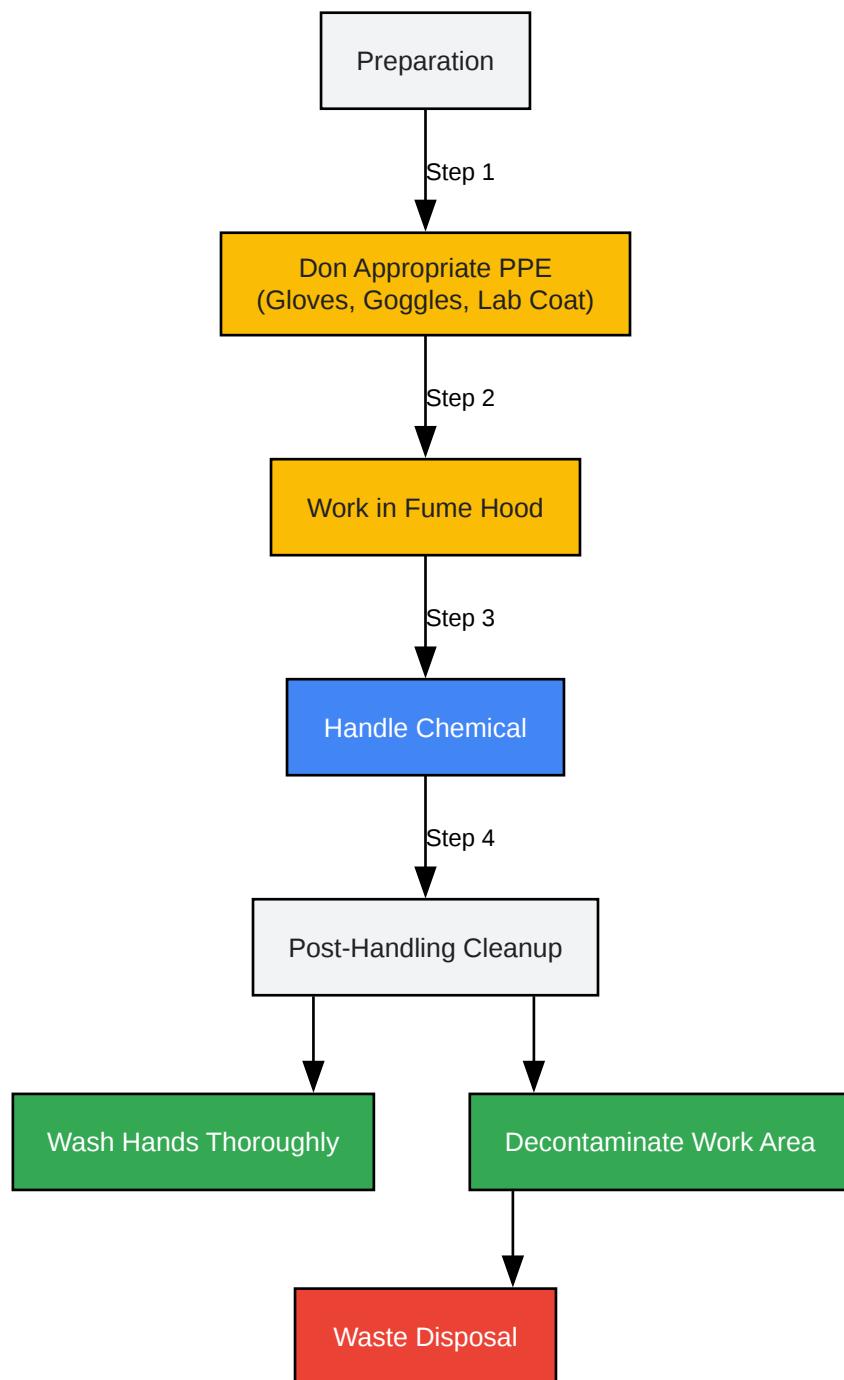
| Exposure Route | First Aid Procedure |
|----------------|---|
| Skin Contact | Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. [1] [2] If skin irritation occurs, get medical advice/attention. [7] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2] If eye irritation persists, get medical advice/attention. [7] |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing. [7] If not breathing, give artificial respiration. Consult a physician. [3] [4] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [3] [8] |

Spill Response:

- Evacuate the area.
- Ensure adequate ventilation.
- Eliminate all ignition sources.
- Wear appropriate PPE.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable container for hazardous waste disposal.

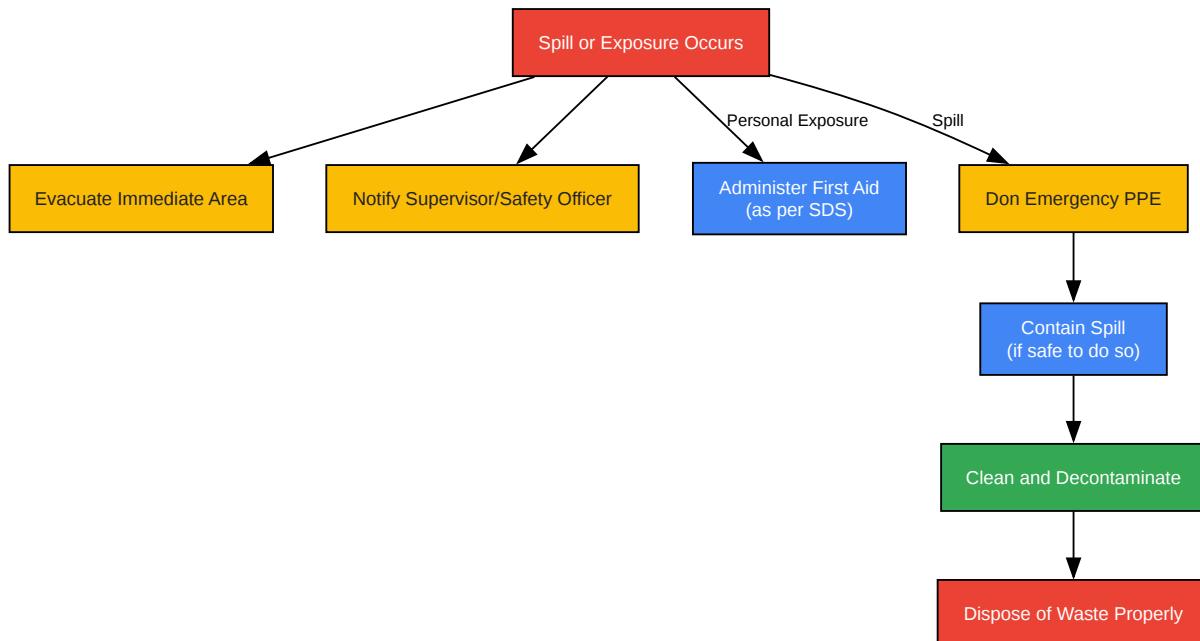
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling **2-(Methoxymethyl)furan** safely.



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Caption: Workflow for the safe handling of **2-(Methoxymethyl)furan**.



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Caption: Emergency response plan for spills or exposure.

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